

# bimiralisib in vitro IC50 lymphoma cell lines

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## Compound Focus: Bimiralisib

CAS No.: 1225037-39-7

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## Bimiralisib's Mechanism and Clinical Context

**Bimiralisib** is a dual-action, small-molecule inhibitor that targets both **pan-class I PI3K and mTOR**, key components of a signaling pathway critical for cell growth, proliferation, and survival in lymphomas [1] [2] [3]. This dual inhibition is distinct from isoform-specific PI3K inhibitors.

Clinical studies have shown that **bimiralisib** has modest efficacy in treating relapsed/refractory lymphoma. The table below summarizes key findings from a phase I/II trial:

Trial Aspect	Summary of Findings
Patient Population	Heavily pretreated relapsed/refractory lymphoma patients (median of 5 prior lines of therapy) [2].
Dosing	60 mg and 80 mg once daily, continuously [2].
Overall Response Rate (ORR)	14% (10% Partial Response, 4% Complete Response) [2].
Common Grade ≥3 Adverse Events	Hyperglycemia (24%), thrombocytopenia (22%), neutropenia (20%), diarrhea (12%) [2].

A separate study investigated a topical 2% **bimiralisib** gel for cutaneous T-cell lymphoma (Mycosis Fungoides). While the treatment achieved meaningful drug levels in the skin, **no clinical efficacy** was observed after 42 days of treatment [1].

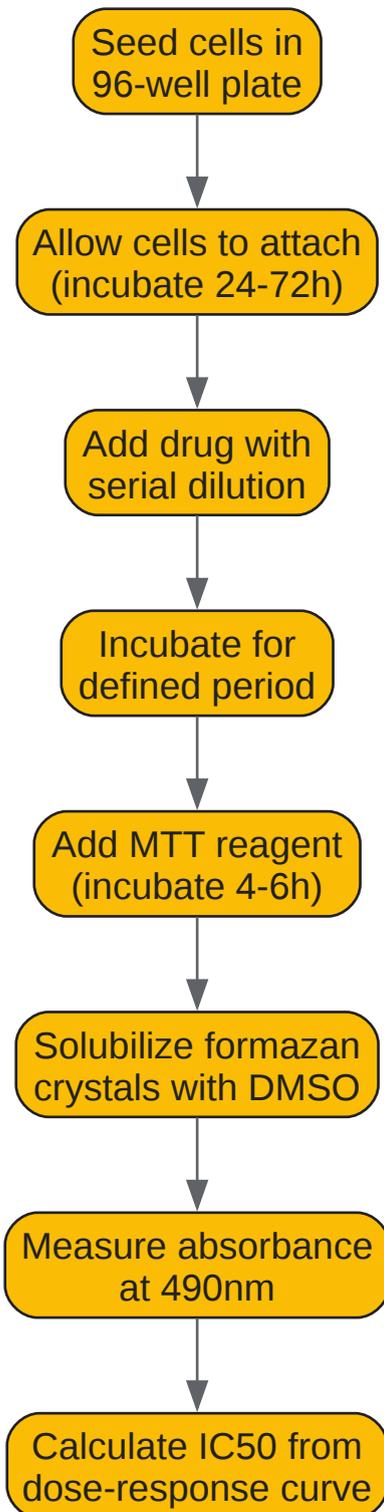
## Experimental Models & Protocols for Lymphoma Research

Although specific **bimiralisib** IC50 data is not available, the search results provide context on established lymphoma cell lines and standard methods for determining drug sensitivity.

**Common Lymphoma Cell Lines in Research** The following cell lines are frequently used as in vitro models for studying aggressive B-cell lymphomas, particularly **Diffuse Large B-Cell Lymphoma (DLBCL)** [4]:

- **GCB-DLBCL subtype models:** RL, SU-DHL-4, SU-DHL-6, SU-DHL-8, SU-DHL-10, OCI-Ly1, OCI-Ly7, Karpas422.
- **ABC-DLBCL subtype models:** HBL-1, SU-DHL-2, TMD8, OCI-Ly3, OCI-Ly10, Riva (Ri-1), U-2946.

**Standard Protocol for IC50 Determination** The MTT assay is a standard colorimetric method for assessing cell viability and determining a compound's IC50 value [5] [6]. The workflow involves the following key steps:



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Key considerations for this assay include [6]:

- Using cells in the logarithmic growth phase and accurately counting them for consistent seeding density.
- Creating a suitable range of serial drug dilutions, often starting from a high concentration like 2.56 mg/mL.
- Including necessary controls: solvent (e.g., DMSO) as a negative control and a drug with known activity as a positive control.
- Protecting the MTT reagent from light and ensuring the solution is not discolored before use.

## How to Locate Specific IC50 Data

Since the specific data you need was not found in this search, here are suggestions for alternative approaches:

- **Search specialized scientific databases:** Public repositories like **PubChem** often contain bioactivity data from high-throughput screening efforts, which may include IC50 values for **bimiralisib** across various cell lines.
- **Perform a targeted literature review:** A deep dive into **original research articles** on **bimiralisib** (PQR309) may yield the data. Look for preclinical studies in lymphoma, which are often the source of such information.
- **Explore newer research:** The clinical development of **bimiralisib** appears to have faced challenges due to toxicity and modest efficacy [2]. Research may have shifted to **next-generation PI3K/mTOR inhibitors** or different combination strategies, which could be a fruitful area for your review.

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## References

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